

# Amino-PEG25-acid chemical properties and datasheet

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## Compound of Interest

Compound Name: Amino-PEG25-acid

Cat. No.: B1192117

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## An In-depth Technical Guide to Amino-PEG25-acid

For researchers, scientists, and drug development professionals, **Amino-PEG25-acid** is a versatile heterobifunctional linker molecule. Its structure, featuring a primary amine group and a terminal carboxylic acid separated by a long-chain polyethylene glycol (PEG) spacer, offers significant advantages in bioconjugation, drug delivery, and materials science. This guide provides a comprehensive overview of its chemical properties, applications, and relevant experimental protocols.

## Core Chemical Properties and Specifications

**Amino-PEG25-acid** is a polyethylene glycol derivative characterized by a discrete chain length of 25 ethylene glycol units. This defined structure ensures batch-to-batch consistency, a critical factor in pharmaceutical development and other high-precision applications.

Property	Value	Reference(s)
Molecular Formula	C <sub>53</sub> H <sub>107</sub> NO <sub>27</sub>	[1][2]
Molecular Weight	1190.42 g/mol	[1][2][3]
Exact Mass	1189.7030	
CAS Number	196936-04-6	
Purity	>95% - >98% (varies by supplier)	
Appearance	Solid powder	
Solubility	Soluble in DMSO	
IUPAC Name	1-amino-3,6,9,12,15,18,21,24,27,30,33,36,39,42,45,48,51,54,57,60,63,66,69,72,75-pentacosaoxaoctaheptacontan-78-oic acid	

## Applications in Research and Drug Development

The bifunctional nature of **Amino-PEG25-acid**, combined with the hydrophilic and biocompatible PEG spacer, makes it a valuable tool in several advanced applications.

- **Bioconjugation:** The primary amine and carboxylic acid termini allow for the covalent attachment of a wide range of biomolecules, including proteins, peptides, and oligonucleotides. This is particularly useful for creating complex bioconjugates with tailored properties.
- **Drug Delivery:** As a PEGylated linker, it can be used to improve the pharmacokinetic profiles of therapeutic agents. PEGylation is known to enhance solubility, increase circulation half-life, and reduce the immunogenicity of conjugated drugs.
- **Antibody-Drug Conjugates (ADCs):** The linker is suitable for the development of ADCs, where a cytotoxic drug is attached to a monoclonal antibody, enabling targeted delivery to

cancer cells.

- Surface Functionalization: **Amino-PEG25-acid** can be used to modify the surfaces of nanoparticles, polymers, and other biomaterials to improve their biocompatibility and create specific binding sites.
- Material Science: It is also employed in the creation of PEGylated scaffolds and advanced polymer designs for applications in tissue engineering and regenerative medicine.

## Chemical Reactivity and Experimental Workflows

The utility of **Amino-PEG25-acid** stems from the orthogonal reactivity of its two terminal functional groups. The primary amine ( $-\text{NH}_2$ ) can react with activated esters (like NHS esters), carboxylic acids, and carbonyls. The terminal carboxylic acid ( $-\text{COOH}$ ) can be activated to react with primary amines on other molecules, forming stable amide bonds.

A common and highly efficient method for forming this amide bond involves the use of carbodiimide chemistry, specifically with 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS) or its water-soluble analog, Sulfo-NHS.

**Caption:** EDC/NHS coupling reaction workflow for amide bond formation.

## General Experimental Protocol: EDC/NHS Coupling

This protocol outlines a general two-step procedure for conjugating a molecule with a primary amine (e.g., a protein) to the carboxylic acid terminus of **Amino-PEG25-acid**. Note: This is a general guideline and may require optimization for specific applications.

Materials:

- **Amino-PEG25-acid**
- Target Molecule (containing a primary amine)
- Activation Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), 0.5 M NaCl, pH 6.0.
- Coupling Buffer: Phosphate-buffered saline (PBS), pH 7.2-7.5.

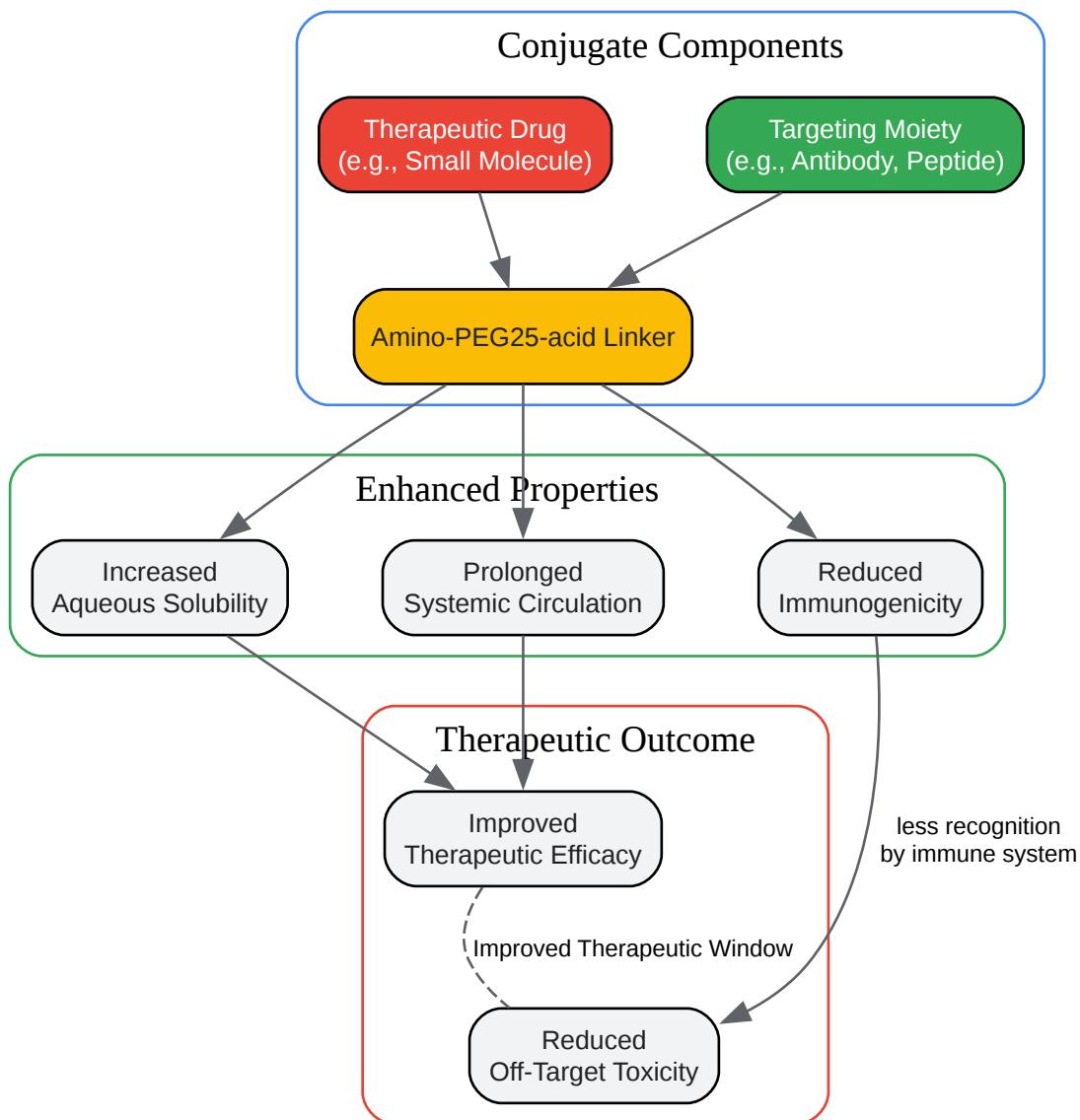
- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide): Store at -20°C, desiccated. Equilibrate to room temperature before opening.
- Sulfo-NHS (N-hydroxysulfosuccinimide): Prepare solution immediately before use.
- Quenching Solution: Hydroxylamine at 10 mM, or Tris buffer at 20-50 mM.
- Desalting Column (for purification).

#### Procedure:

- Activation of Carboxylic Acid: a. Dissolve **Amino-PEG25-acid** in Activation Buffer. b. Prepare fresh solutions of EDC and Sulfo-NHS in the Activation Buffer (or water for EDC). c. Add EDC and Sulfo-NHS to the **Amino-PEG25-acid** solution. A common molar ratio is approximately 2 mM EDC and 5 mM Sulfo-NHS. d. Incubate the reaction for 15 minutes at room temperature.
- Conjugation to Amine-Containing Molecule: a. Immediately after activation, the pH of the reaction must be raised for efficient amine coupling. This can be achieved by adding the activated **Amino-PEG25-acid** to the target molecule dissolved in the Coupling Buffer (pH 7.2-7.5). b. Alternatively, the excess EDC and byproducts can be removed using a desalting column equilibrated with the Coupling Buffer before adding the target molecule. c. Allow the conjugation reaction to proceed for 2 hours at room temperature.
- Quenching the Reaction: a. Add the Quenching Solution (e.g., hydroxylamine to a final concentration of 10 mM) to stop the reaction by hydrolyzing any unreacted NHS-esters.
- Purification: a. Remove excess reagents and byproducts by running the reaction mixture through a desalting column or via dialysis.

## Improving Drug Delivery: A Conceptual Workflow

The strategic use of **Amino-PEG25-acid** as a linker in drug development aims to enhance the therapeutic index of a drug. The PEG spacer plays a crucial role in this process.



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**Caption:** Role of **Amino-PEG25-acid** linker in enhancing drug properties.

## Storage and Handling

Proper storage is essential to maintain the integrity and reactivity of **Amino-PEG25-acid**.

- Short-term storage (days to weeks): Store at 0 - 4°C, dry and protected from light.
- Long-term storage (months to years): For optimal stability, store at -20°C, desiccated and sealed from moisture.

- **Handling:** Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial to prevent condensation. Prepare solutions on the day of use. If stock solutions are necessary, they should be stored in tightly sealed vials at -20°C and are generally usable for up to one month.
- **Shipping:** The product is generally stable enough for shipping at ambient temperatures for several weeks.

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